

3-Nitrophenylhydrazine hydrochloride molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Nitrophenylhydrazine
hydrochloride

Cat. No.: B1588614

[Get Quote](#)

An In-depth Technical Guide to 3-Nitrophenylhydrazine Hydrochloride

For researchers, scientists, and professionals in drug development, **3-Nitrophenylhydrazine hydrochloride** (3-NPH·HCl) is a critical reagent, primarily utilized for the chemical derivatization of metabolites to enhance their detection in analytical assays. This guide provides a comprehensive overview of its molecular characteristics, applications, and detailed experimental protocols.

Core Molecular and Physical Properties

3-Nitrophenylhydrazine hydrochloride is a yellow crystalline powder soluble in water.[1] The hydrochloride salt form enhances the compound's stability and handling characteristics compared to its free base form.[2]

Table 1: Physicochemical Properties of **3-Nitrophenylhydrazine Hydrochloride**

Property	Value	References
CAS Number	636-95-3	[3][4][5]
Molecular Formula	C ₆ H ₈ ClN ₃ O ₂ (or O ₂ NC ₆ H ₄ NHNH ₂ ·HCl)	[3][4][5]
Molecular Weight	189.60 g/mol	[3][4][5]
Appearance	Light yellow to brown crystalline powder	[1]
Melting Point	~195-210°C (with decomposition)	[1][5]
Purity	≥98%	[6]
Solubility	Water, DMSO (5 mg/mL)	[1][7][8]

Applications in Research and Development

The primary utility of 3-NPH·HCl lies in its function as a derivatizing agent in analytical chemistry, particularly for liquid chromatography-mass spectrometry (LC-MS) analysis. The introduction of the 3-nitrophenylhydrazine moiety to target molecules improves their chromatographic separation and significantly enhances ionization efficiency, leading to greater sensitivity.[2][9]

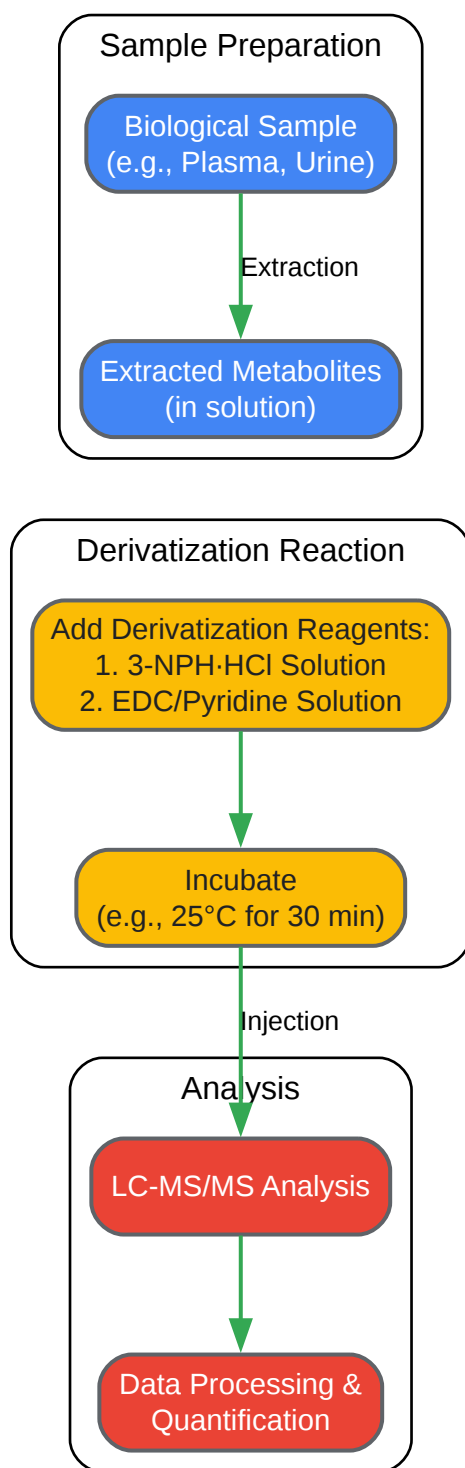
Table 2: Key Applications of **3-Nitrophenylhydrazine Hydrochloride**

Application Area	Description	Target Molecules	References
Targeted Metabolomics	Enhances detection and quantification of low-abundance metabolites to identify potential disease biomarkers.	Short-Chain Fatty Acids (SCFAs), organic acids, amino acids, carbohydrates, N-Acyl glycines.	[2] [10]
Clinical Diagnostics	Facilitates the analysis of biomarkers in biological fluids (plasma, urine) for disease diagnosis and monitoring.	N-Acyl glycines (biomarkers for metabolic diseases like diabetes), pyruvate, and lactate.	[9] [10]
Pharmaceutical Analysis	Used to detect and quantify residual impurities containing carbonyl groups in drug formulations.	Aldehyd impurities (e.g., 4-nitrobenzaldehyde in chloramphenicol).	[9]
Organic Synthesis	Serves as a precursor for the synthesis of various nitrogen-containing heterocyclic compounds.	Indoles (via Fischer indole synthesis), Pyrazoles.	[2]
Quantitative Analysis	The stable isotope-labeled version ($^{13}\text{C}_6$ -3-NPH·HCl) is used to create internal standards for precise quantification.	Carboxyl- and carbonyl-containing metabolites.	[2] [8]

Chemical Reactivity and Derivatization

3-Nitrophenylhydrazine reacts with aldehydes and ketones through a condensation reaction to form stable 3-nitrophenylhydrazones.[\[2\]](#)[\[9\]](#) For the derivatization of carboxylic acids, a coupling agent such as 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) is required to facilitate the reaction.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Below is a diagram illustrating the general workflow for metabolite derivatization for LC-MS analysis.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for metabolite derivatization with 3-NPH-HCl.

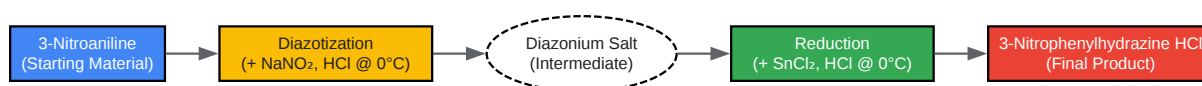
Experimental Protocols

Protocol 1: General Synthesis of Nitrophenylhydrazine Hydrochloride

The synthesis of nitrophenylhydrazine hydrochlorides typically involves a two-step process starting from the corresponding nitroaniline. The following is a representative procedure adapted from the synthesis of the 4-nitro isomer.^[13]

- **Diazotization:** Dissolve the starting material (e.g., 3-nitroaniline) in concentrated hydrochloric acid and cool the solution to 0°C in an ice bath.
- Add a pre-cooled aqueous solution of sodium nitrite dropwise to the mixture while stirring. Maintain the temperature at 0°C for approximately 1 hour to form the diazonium salt.
- **Reduction:** In a separate flask, prepare a solution of stannous chloride (SnCl₂) in concentrated HCl and cool it to 0°C.
- Slowly add the stannous chloride solution to the diazonium salt mixture. The reaction is stirred at 0°C for about 2 hours.
- **Isolation:** The resulting precipitate (**3-Nitrophenylhydrazine hydrochloride**) is collected by filtration.
- **Purification:** Wash the collected solid thoroughly with ice-cold water until the filtrate is neutral (pH 7).
- Dry the final product under a vacuum overnight.

The following diagram outlines the logical steps of this synthesis pathway.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the synthesis of 3-Nitrophenylhydrazine HCl.

Protocol 2: Derivatization of N-Acyl Glycines in Plasma for LC-MS

This protocol is based on a published method for the targeted metabolomics analysis of N-Acyl glycines (NAGlys).[\[10\]](#)[\[11\]](#)

- Reagent Preparation:
 - 3-NPH·HCl Solution: Prepare a 200 mM solution of **3-Nitrophenylhydrazine hydrochloride** in 70% methanol (v/v in water).
 - EDC-Pyridine Solution: Prepare a 120 mM solution of EDC in 70% methanol containing 6% (v/v) pyridine.
- Sample Preparation:
 - To an 80 µL aliquot of a plasma sample (or standard solution), add the appropriate internal standards.
- Derivatization Reaction:
 - Add 40 µL of the 3-NPH·HCl solution to the sample.
 - Add 40 µL of the EDC-Pyridine solution to the sample.
 - Vortex the mixture and incubate at room temperature (25°C) for 30 minutes.
- Sample Analysis:
 - After incubation, the sample can be directly injected into the LC-MS system for analysis. No quenching step is required.
 - For storage, derivatized samples are stable for up to 48 hours at room temperature but show improved stability when stored at -20°C or -80°C.[\[10\]](#)

Safety and Handling

3-Nitrophenylhydrazine hydrochloride is classified as a hazardous substance. It is harmful if swallowed, inhaled, or in contact with the skin, and causes skin and eye irritation.[1][5] It is also a flammable solid. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a dust mask, should be worn at all times.[1][5] The compound is sensitive to air and is hygroscopic; therefore, it should be stored in a cool, dark place under an inert gas atmosphere.[6] All waste must be disposed of according to institutional and environmental regulations.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. 3-Nitrophenylhydrazine hydrochloride | 636-95-3 | Benchchem [benchchem.com]
- 3. scbt.com [scbt.com]
- 4. 3-Nitrophenylhydrazine hydrochloride, 98% | 636-95-3 | Ottokemi™ [ottokemi.com]
- 5. 3-Nitrophenylhydrazine 98 636-95-3 [sigmaaldrich.com]
- 6. labproinc.com [labproinc.com]
- 7. caymanchem.com [caymanchem.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. Buy 3-Nitrophenylhydrazine hydrochloride | 636-95-3 [smolecule.com]
- 10. pubs.acs.org [pubs.acs.org]
- 11. Derivatization of N-Acyl Glycines by 3-Nitrophenylhydrazine for Targeted Metabolomics Analysis and Their Application to the Study of Diabetes Progression in Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. 4-Nitrophenylhydrazine hydrochloride synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [3-Nitrophenylhydrazine hydrochloride molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1588614#3-nitrophenylhydrazine-hydrochloride-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com